

Optimizing IRDye 700DX concentration for in vivo imaging

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Compound Focus: Irdye 700DX

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Quantitative Data for Experimental Design

The table below summarizes key parameters from published studies to guide your choice of **IRDye 700DX** concentration and other imaging conditions.

Parameter	Recommended Value or Range	Context / Model	Source
IRDye 700DX Molar Amount	2.5 nmol per mouse	Used as an untargeted control agent in paired-agent imaging (PAI) for EGFR availability [1].	
IRDye 700DX Form	Carboxylate form (non-reactive)	Prepared by hydrolyzing the NHS ester in PBS (pH 8.5) for 5 hours [1].	
Injection Volume (IV, 25g mouse)	50-125 µL (recommended), 200 µL (max)	General guideline for intravenous injections in small animals [2].	
Mouse Strain	Athymic nude (nu/nu) mice	Recommended for in vivo imaging to minimize light scattering by fur [1] [2] [3].	

Parameter	Recommended Value or Range	Context / Model	Source
Imaging Duration	Up to 300 minutes (5 hours)	Successfully used for dynamic tracking of receptor availability [1].	

Detailed Experimental Protocols

Here are the methodologies for key procedures cited in the data above.

Protocol: Preparing IRDye 700DX Carboxylate

This protocol is crucial for creating a spectrally active, non-targeted control agent for paired-agent imaging.

- **Step 1:** Dissolve the **IRDye 700DX** NHS ester in **phosphate-buffered saline (PBS)** at **pH 8.5** [1].
- **Step 2:** Stir the solution at **room temperature for 5 hours** to complete the hydrolysis reaction from the NHS ester to the carboxylate form [1].
- **Step 3:** Perform final dilutions of the agent in standard PBS at **pH 7.0** for administration [1].

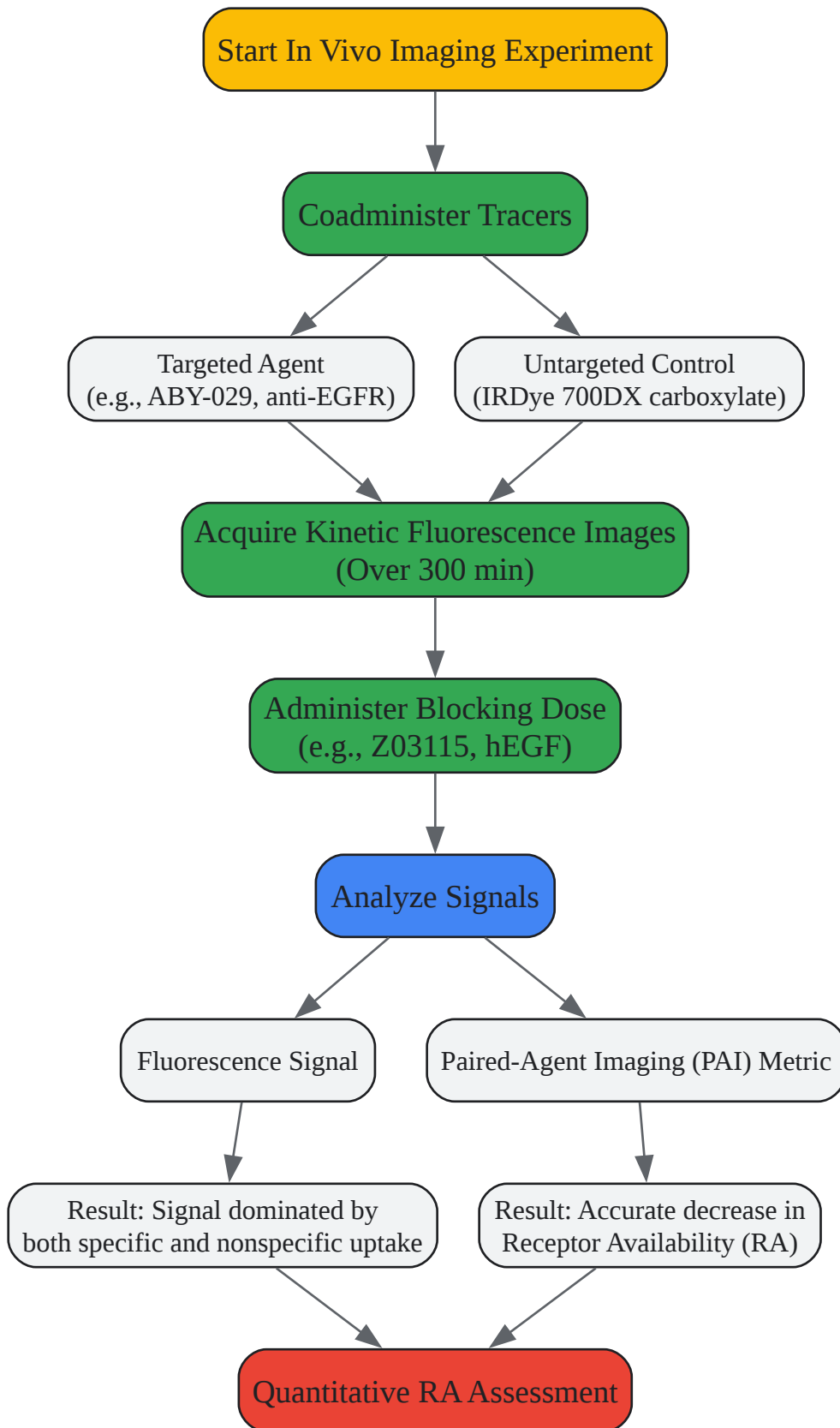
Protocol: Direct Characterization of Arterial Input Function

This surgical and imaging protocol allows for precise, real-time measurement of tracer concentration in the blood, which is vital for advanced kinetic modeling [3].

- **Animal Preparation:** Place a female athymic nude mouse under surgical anesthesia and perform a sharp dissection of the neck to expose both common carotid arteries.
- **Background Control:** Place a piece of **black polyvinyl cloth** behind the arteries to block fluorescence signal from underlying tissues.
- **Catheterization (for fast kinetics):** For first-pass peak characterization, catheterize the tail vein using a 30-Ga needle attached to medical tubing to allow for bolus injection while the animal is in the imager.
- **Image Acquisition:** Image the exposed arteries using a planar fluorescence imager. For **slow-kinetics** (full clearance), acquire images every 30-35 seconds for the first 50 images, then every 3 minutes for up to 2 hours. For **fast-kinetics** (first-pass peak), use a temporal resolution of 500 ms [3].

IRDye 700DX Paired-Agent Imaging Workflow

The following diagram illustrates the core concept and workflow of paired-agent imaging, which was used to great effect with **IRDye 700DX** as the control agent.



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FAQs and Troubleshooting

- **What is the recommended dosage of conjugated antibody for imaging tumors?** A recommended starting dosage is **50 µg** of the conjugated antibody. You will need to determine the optimal dosage for your specific experimental models [2].
- **Why is the carboxylate form of IRDye 700DX used instead of the NHS ester?** The NHS ester form is reactive and can bind nonspecifically to proteins in the blood and tissue. Using the hydrolyzed **carboxylate form creates an inert, spectrally active control agent** whose distribution is governed primarily by physiological factors like vascular permeability and blood flow, not specific molecular binding. This makes it ideal for quantifying and correcting for nonspecific uptake in paired-agent imaging [1].
- **My image has high background. What could be the cause?** High background can be due to several factors:
 - **Animal Model:** Fur can cause significant light scattering. Use **hairless mice like athymic nudes** or remove hair with clippers or a depilatory [2].
 - **Agent Preparation:** Ensure the **IRDye 700DX** is in the correct form (e.g., carboxylate for control studies) and free of aggregates.
 - **Imaging Timing:** For vascular imaging, image immediately. For antibody targets, optimal signal may be hours post-injection as unbound agent clears [2].
- **What happens to the unconjugated dye in the mouse?** Hydrolyzed (unconjugated) dye is typically eliminated via the bladder, and the bladder signal is often detectable within **3 minutes of an intravenous injection** [2].

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References

1. Dynamic Tracking of In Vivo Receptor Availability in Tumor ... [pmc.ncbi.nlm.nih.gov]

2. Small Animal In vivo Imaging FAQs [thermofisher.com]

3. Direct Characterization of Arterial Input Functions by ... [pmc.ncbi.nlm.nih.gov]

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